

# Understanding the Certificate of Analysis for Canrenone-d6: A Technical Guide

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## Compound of Interest

Compound Name: Canrenone-d6 (Major)

Cat. No.: B15354513

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This in-depth technical guide provides a comprehensive explanation of the data and methodologies typically presented in a Certificate of Analysis (CoA) for Canrenone-d6. Canrenone-d6 is the deuterium-labeled version of Canrenone, an active metabolite of the potassium-sparing diuretic spironolactone.[1] As a stable isotope-labeled internal standard, its purity and identity are critical for the accurate quantification of Canrenone in clinical and research settings.

## Summary of Quantitative Data

A Certificate of Analysis for Canrenone-d6 quantifies its key chemical and physical properties. The following table summarizes the typical specifications found for this compound.

Property	Specification	Source(s)
Chemical Identity		
Molecular Formula	C <sub>22</sub> H <sub>22</sub> D <sub>6</sub> O <sub>3</sub>	[2][3][4]
Molecular Weight	346.49 g/mol	[1][2][3]
Unlabeled CAS Number	976-71-6	[1][5]
Physical Properties		
Appearance / Form	Light yellow to yellow solid	[1][3]
Melting Point	161-163°C	[3]
Solubility	Chloroform, Methanol	[3]
Purity and Quality		
Purity (by HPLC)	>95%	[6]
Storage Temperature	4°C	[3]

## Experimental Protocols

The characterization of Canrenone-d6 involves several key analytical techniques to confirm its identity, purity, and isotopic enrichment. Below are detailed methodologies for the experiments typically cited in a CoA.

### High-Performance Liquid Chromatography (HPLC) for Purity Assessment

**Objective:** To determine the chemical purity of the Canrenone-d6 compound by separating it from any non-labeled Canrenone or other impurities.

**Methodology:**

- **Instrumentation:** A standard HPLC system equipped with a UV detector.
- **Column:** A reversed-phase C18 column is commonly used for the separation of steroids like Canrenone.[7][8]

- Mobile Phase: A mixture of methanol and water is a typical mobile phase.<sup>[7][8]</sup> For instance, a mobile phase of methanol-water (57:43, v/v) has been used for the analysis of Canrenone.<sup>[7]</sup>
- Detection: UV detection at a wavelength appropriate for the chromophore in Canrenone.
- Procedure: A solution of Canrenone-d6 is injected into the HPLC system. The retention time of the major peak corresponding to Canrenone-d6 is recorded. The purity is calculated by integrating the area of the main peak and expressing it as a percentage of the total area of all observed peaks.

## Mass Spectrometry (MS) for Identity and Isotopic Purity

Objective: To confirm the molecular weight of Canrenone-d6 and to assess its isotopic enrichment.

Methodology:

- Instrumentation: A mass spectrometer, often coupled with a liquid chromatography system (LC-MS). Atmospheric pressure chemical ionization (APCI) or electrospray ionization (ESI) are common ionization sources.<sup>[7][9]</sup>
- Procedure: The sample is introduced into the mass spectrometer.
  - Identity Confirmation: The mass spectrum will show a molecular ion peak corresponding to the mass of Canrenone-d6 (approximately 346.5 m/z).
  - Isotopic Purity: The relative intensities of the ion peaks for Canrenone-d6 and any unlabeled Canrenone (m/z approximately 340.5) are compared to determine the percentage of the deuterated form.

## Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

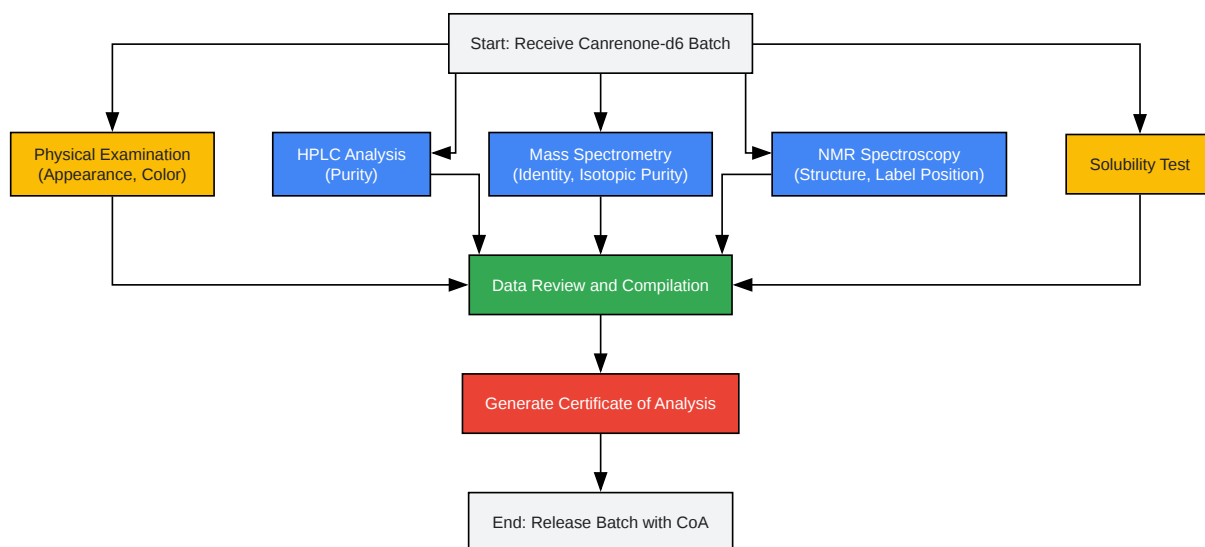
Objective: To confirm the chemical structure of Canrenone-d6 and the positions of the deuterium labels.

### Methodology:

- Instrumentation: A high-resolution NMR spectrometer.
- Procedure:
  - $^1\text{H}$  NMR (Proton NMR): The  $^1\text{H}$  NMR spectrum is acquired. The absence or significant reduction of signals at the positions where deuterium has been incorporated confirms the successful labeling. The remaining proton signals should correspond to the expected structure of the Canrenone molecule.
  - $^{13}\text{C}$  NMR (Carbon-13 NMR): The  $^{13}\text{C}$  NMR spectrum can also be used to confirm the carbon skeleton of the molecule.

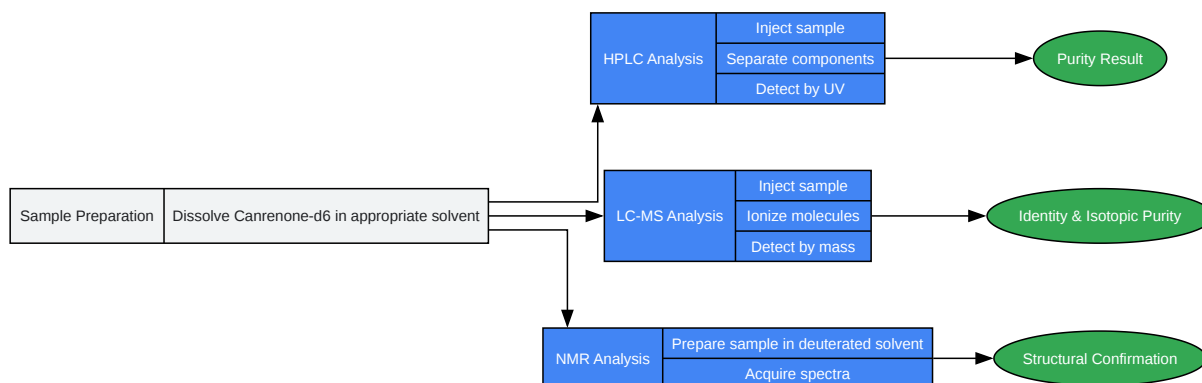
## Visualizing Experimental and Logical Workflows

The following diagrams illustrate the logical flow of a Certificate of Analysis and a typical experimental workflow for the characterization of Canrenone-d6.



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Caption: Logical workflow for generating a Certificate of Analysis for Canrenone-d6.



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Caption: Experimental workflow for the analytical characterization of Canrenone-d6.

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